

Personal protective equipment for handling L-Tyrosine-4-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-Tyrosine-4-13C

Cat. No.: B3066422

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Essential Safety and Handling Guide for L-Tyrosine-4-13C

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **L-Tyrosine-4-13C**. The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

The isotopic labeling of L-Tyrosine with Carbon-13 (^{13}C) does not alter its chemical reactivity or toxicity.^[1] Therefore, the safety precautions required are identical to those for the unlabeled L-Tyrosine. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[2][3][4]}

Recommended Personal Protective Equipment (PPE):

| PPE Category | Recommendation | Relevant Standards/Regulations |
|------------------------|---|--|
| Eye Protection | Chemical safety goggles or safety glasses with side shields. | OSHA 29 CFR 1910.133 or European Standard EN166[5] |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile). Inspect gloves for tears or degradation before use. | EN 374 |
| Body Protection | Laboratory coat or other protective clothing to prevent skin contact.[1][6] | N/A |
| Respiratory Protection | Not typically required under normal use with adequate ventilation. If dust formation is likely, a dust mask (e.g., N95 or P1) is recommended.[5] Work in a well-ventilated area, such as a chemical fume hood, especially when handling powders.[1][6] | N/A |

Step-by-Step Handling and Operational Plan

2.1. Preparation and Engineering Controls:

- Ventilation: Always handle **L-Tyrosine-4-13C** in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring powder, use a chemical fume hood or a balance enclosure.[1][6]
- Designated Area: Establish a designated area for handling the compound to prevent cross-contamination.[6]
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.

2.2. Handling Procedure:

- Don PPE: Before handling, put on all required personal protective equipment as outlined in the table above.
- Minimize Dust: When handling the powdered compound, take care to minimize dust formation.[\[1\]](#)
- Avoid Contact: Avoid direct contact with skin and eyes.[\[2\]](#) Do not breathe in dust or fumes.[\[3\]](#)
[\[4\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[\[6\]](#)

2.3. Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Store at room temperature away from light and moisture.[\[2\]](#)

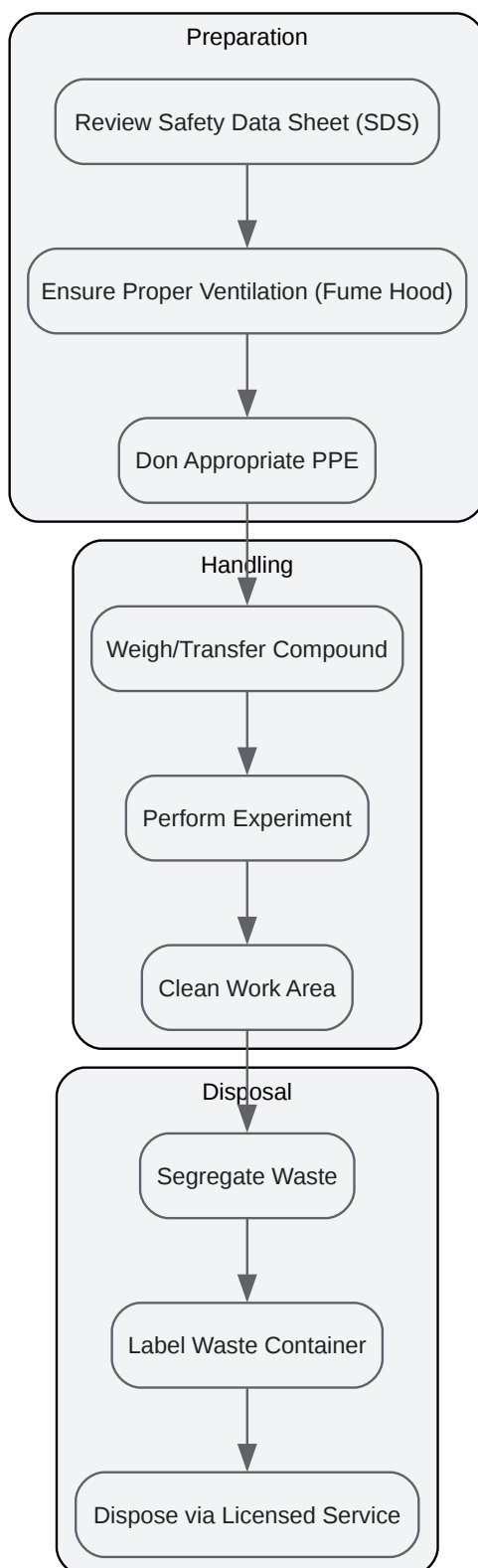
Disposal Plan

As **L-Tyrosine-4-13C** is a stable isotope-labeled compound, no special precautions for radioactivity are necessary.[\[6\]](#) The disposal procedures are generally the same as for the unlabeled compound.

- Waste Characterization: Waste containing **L-Tyrosine-4-13C** should be treated as chemical waste.
- Disposal Method: Follow all local, state, and federal regulations for chemical waste disposal. [\[6\]](#) A recommended method is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber. This should only be performed by a licensed professional waste disposal service.[\[5\]](#)
- Contaminated Materials: Any PPE or lab materials that come into contact with the compound should be disposed of as chemical waste.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **L-Tyrosine-4-13C** in a laboratory setting.



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- To cite this document: BenchChem. [Personal protective equipment for handling L-Tyrosine-4-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3066422#personal-protective-equipment-for-handling-l-tyrosine-4-13c]

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